Unraveling the Cellular Response to Colibactin: A Comparative Transcriptomic Guide

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Compound of Interest

Compound Name:	*CLB-016*
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For researchers, scientists, and drug development professionals, understanding the intricate cellular response to the bacterial genotoxin colibactin is paramount. This guide provides a comprehensive comparison of the transcriptomic landscape of cells exposed to colibactin, supported by experimental data and detailed methodologies, to illuminate the pathways at the heart of its genotoxic effects.

Colibactin, a secondary metabolite produced by certain strains of Escherichia coli and other gut bacteria, has been implicated in the development of colorectal cancer. It induces DNA double-strand breaks, leading to cell cycle arrest, senescence, and genomic instability. Analyzing the transcriptomic changes in cells upon colibactin exposure offers a powerful lens through which to view the cellular mechanisms activated to counteract this damage. This guide synthesizes findings from key studies to provide a clear and objective comparison of the cellular response to this potent genotoxin.

Comparative Analysis of Gene Expression

Transcriptomic analysis of a normal human colonic epithelial cell line (FHC) exposed to a synthetic and bioactive colibactin analog (colibactin-742) reveals a significant alteration in gene expression compared to cells treated with an inactive analog (colibactin-746). The following

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table summarizes the top differentially expressed genes (DEGs) after 12 hours of exposure to 100 µM of each compound, highlighting key genes involved in the cellular response.

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Gene Symbol	Log2 Fold Change (Colibactin-742 vs. Colibactin-746)	Adjusted p-value (padj)	Putative Function in Colibactin Response
Upregulated Genes			
CDKN1A	5.35	< 0.001	Cell cycle arrest, p53 target
GDF15	4.89	< 0.001	Stress response, p53 target
FDXR	3.87	< 0.001	p53 target, apoptosis
BBC3 (PUMA)	3.75	< 0.001	Apoptosis, p53 target
PHLDA3	3.65	< 0.001	Apoptosis, p53 target
ZMAT3	3.54	< 0.001	p53 target, cell cycle arrest
PMAIP1 (NOXA)	3.48	< 0.001	Apoptosis, p53 target
GADD45A	3.32	< 0.001	DNA damage response, p53 target
SESN1	3.21	< 0.001	Stress response, p53 target
MDM2	2.98	< 0.001	p53 negative regulator (feedback)
Downregulated Genes			
MKI67	-2.15	< 0.001	Proliferation marker
TOP2A	-1.98	< 0.001	DNA replication/transcription
CCNA2	-1.85	< 0.001	Cell cycle progression
CCNB1	-1.79	< 0.001	Cell cycle progression (G2/M)

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BUB1	-1.72	< 0.001	Mitotic checkpoint
PLK1	-1.68	< 0.001	Mitotic progression
AURKA	-1.61	< 0.001	Mitotic progression
CDC20	-1.55	< 0.001	Anaphase promoting complex activator
KIF11	-1.49	< 0.001	Mitotic spindle formation
UBE2C	-1.42	< 0.001	Anaphase promoting complex

Data summarized from supplementary materials of Dougherty et al., Neoplasia, 2023.

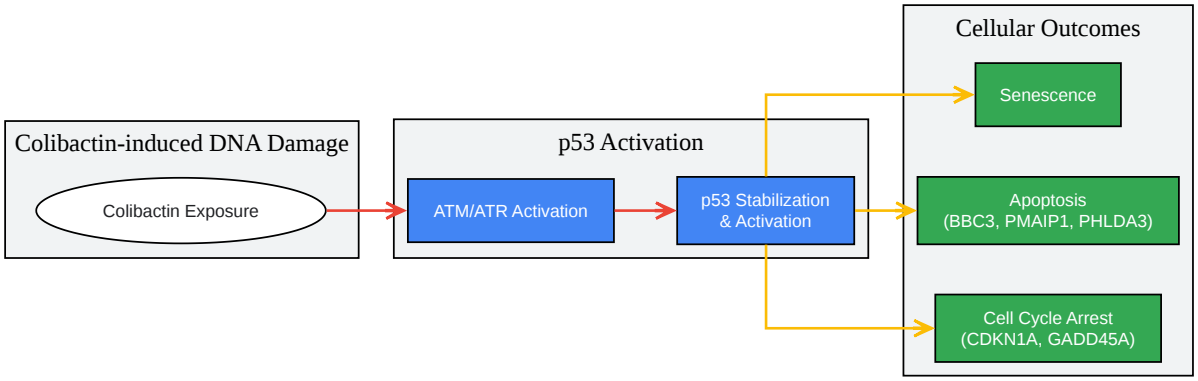
Key Signaling Pathways Activated by Colibactin

Transcriptomic data consistently reveals the activation of two major signaling pathways in response to colibactin-induced DNA damage: the p53 signaling pathway and the broader DNA Damage Response (DDR) pathway.

p53 Signaling Pathway

The tumor suppressor protein p53 plays a central role in orchestrating the cellular response to genotoxic stress. Upon activation by DNA damage, p53 transcriptionally activates a host of target genes that mediate cell cycle arrest, apoptosis, or senescence, thereby preventing the propagation of damaged DNA.

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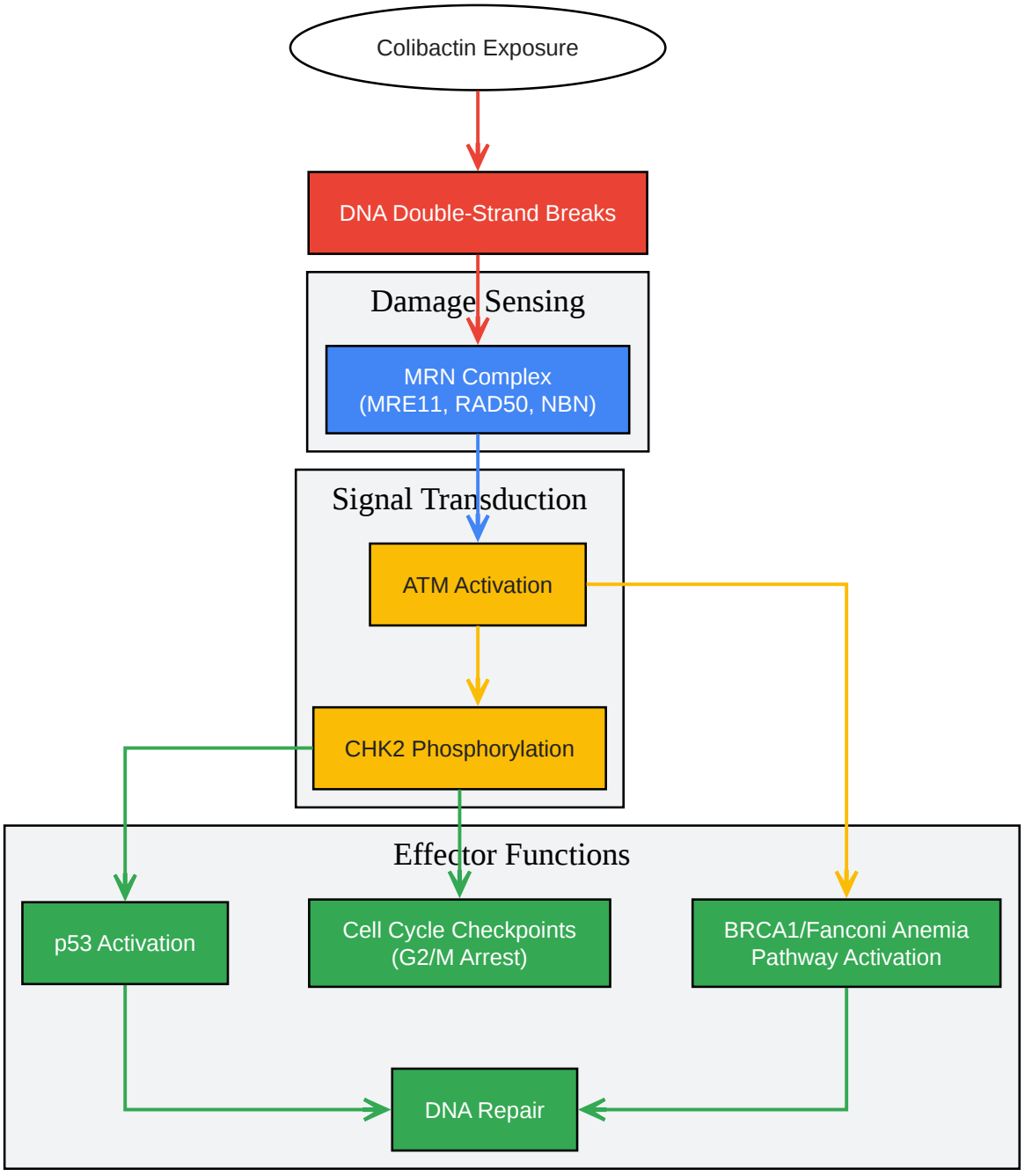
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Caption: p53 signaling pathway activation by colibactin.

DNA Damage Response (DDR) Pathway

The DNA Damage Response is a complex network of pathways that detects DNA lesions, signals their presence, and promotes their repair. Colibactin-induced DNA double-strand breaks are potent activators of the DDR, leading to the recruitment of various repair factors and the activation of cell cycle checkpoints.

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Caption: Overview of the DNA Damage Response pathway.

Experimental Protocols

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To ensure the reproducibility and clear understanding of the presented data, the following section details the key experimental protocols employed in the transcriptomic analysis of cells exposed to colibactin.

Cell Culture and Colibactin Exposure

- Cell Line: Normal human colonic epithelial cells (FHC) were cultured in DMEM/F-12 medium supplemented with 10% fetal bovine serum, 1% penicillin-streptomycin, hydrocortisone, insulin, and epidermal growth factor.
- Colibactin Treatment: Cells were seeded and allowed to adhere overnight. The following day, the culture medium was replaced with fresh medium containing either synthetic colibactin-742 (active) or colibactin-746 (inactive) at a final concentration of 100 µM.
- Exposure Duration: Cells were incubated with the compounds for 12 hours before being harvested for RNA extraction.

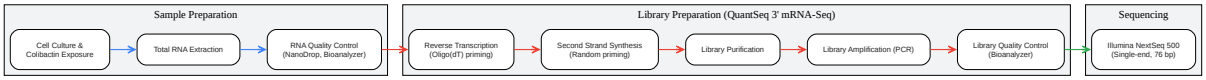
RNA Extraction and Quality Control

- RNA Isolation: Total RNA was extracted from the cell pellets using the RNeasy Mini Kit (Qiagen) according to the manufacturer's instructions. This procedure includes on-column DNase digestion to remove any contaminating genomic DNA.
- RNA Quality and Quantity Assessment: The concentration and purity of the extracted RNA were determined using a NanoDrop spectrophotometer. RNA integrity was assessed using an Agilent 2100 Bioanalyzer, ensuring a high RNA Integrity Number (RIN) for downstream applications.

RNA-Seq Library Preparation and Sequencing

The following workflow outlines the steps for preparing RNA-seq libraries and subsequent sequencing.

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Caption: Experimental workflow for transcriptomic analysis.

- Library Preparation: RNA-seq libraries were prepared using the QuantSeq 3' mRNA-Seq Library Prep Kit FWD for Illumina (Lexogen). This method generates libraries from the 3' end of polyadenylated RNA. Briefly, reverse transcription is initiated using oligo(dT) primers that include Illumina-specific sequences. After first-strand synthesis, the RNA template is removed, and second-strand synthesis is performed using random primers.

- Library Amplification and Indexing: The resulting double-stranded cDNA is purified and then amplified by PCR to add the complete adapter sequences and unique indices for multiplexing.

- Library Quality Control: The final libraries were quantified and their size distribution was assessed using an Agilent Bioanalyzer.

- Sequencing: Libraries were pooled and sequenced on an Illumina NextSeq 500 platform to generate single-end 76 bp reads.

This comprehensive guide provides a foundational understanding of the transcriptomic alterations induced by colibactin. The provided data, pathway diagrams, and detailed protocols serve as a valuable resource for researchers investigating the mechanisms of colibactin-induced genotoxicity and for professionals in the field of drug development seeking to identify novel therapeutic targets.

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